

4,5-Dichloro-1,3-dioxolan-2-one material safety data sheet

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Compound of Interest

Compound Name: 4,5-Dichloro-1,3-dioxolan-2-one

Cat. No.: B1204053

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In-Depth Technical Guide: 4,5-Dichloro-1,3-dioxolan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety and property data for **4,5-Dichloro-1,3-dioxolan-2-one**. Due to the limited publicly available experimental data for this specific compound, this guide also outlines standardized methodologies for chemical safety and toxicity assessment as recommended by international guidelines.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **4,5-Dichloro-1,3-dioxolan-2-one**. This data is essential for understanding the compound's behavior and for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₃ H ₂ Cl ₂ O ₃	[1]
Molecular Weight	156.95 g/mol	[1]
CAS Number	3967-55-3	[1]
Appearance	No data available	
Melting Point	No data available	
Boiling Point	No data available	
Density	No data available	
Solubility	No data available	

Hazard Identification and Safety

While specific toxicity data for **4,5-Dichloro-1,3-dioxolan-2-one** is largely unavailable, related chlorinated compounds and the general reactivity of similar chemical structures suggest that it should be handled with care.[2] The following table outlines general safety information.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	No data available	P264, P270, P301+P310+P330
Acute Toxicity (Dermal)	No data available	P280
Acute Toxicity (Inhalation)	No data available	P261, P271, P304+P340
Skin Corrosion/Irritation	No data available	P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation	No data available	P280, P305+P351+P338, P337+P313
Respiratory or Skin Sensitization	No data available	P261, P272, P280, P302+P352, P333+P313
Carcinogenicity	No data available	P201, P202, P280
Reproductive Toxicity	No data available	P201, P202, P280

Note: Precautionary statements are based on general handling procedures for potentially hazardous chemicals and are not derived from specific test data for this compound.

Experimental Protocols for Safety Assessment

In the absence of specific experimental data for **4,5-Dichloro-1,3-dioxolan-2-one**, this section details standardized experimental protocols from the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These guidelines are internationally recognized for assessing the safety of chemicals.^[3]^[4]

Acute Oral Toxicity - OECD Test Guideline 425: Up-and-Down Procedure (UDP)

This method is used to determine the median lethal dose (LD50) of a substance when administered orally.

- Principle: A sequential dosing method where the outcome of the previously tested animal determines the dose for the next animal. If an animal survives, the dose for the next animal

is increased. If an animal dies, the dose is decreased. This approach significantly reduces the number of animals required for testing.^[1]

- Methodology:
 - Healthy, young adult rodents (typically female rats) are used.^[1]
 - Animals are fasted prior to dosing.
 - A starting dose, based on available information, is administered to a single animal.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - The dosing for subsequent animals is adjusted based on the previous outcome using a predetermined dose progression factor.
 - The LD50 is calculated using the maximum likelihood method.

Skin Irritation/Corrosion - OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes the procedure to assess the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to the skin of a single animal in a stepwise manner.
- Methodology:
 - A small area of the fur of a healthy young adult albino rabbit is clipped.
 - A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to the skin under a gauze patch.
 - The patch is removed after a 4-hour exposure period.
 - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- The severity of the skin reactions is scored, and the substance is classified based on the scores.

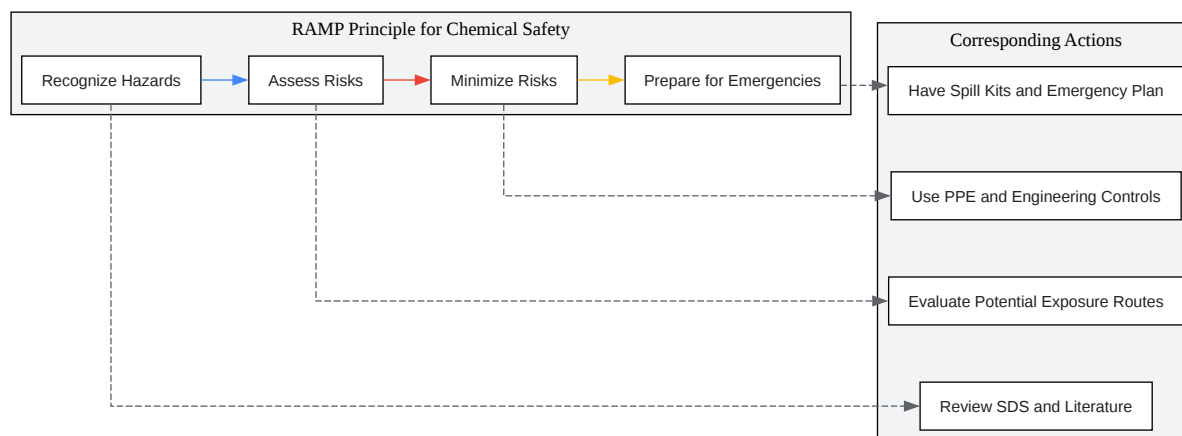
Eye Irritation/Corrosion - OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to cause serious eye damage.

- Principle: The test substance is instilled into the eye of a single animal, and the effects are observed.
- Methodology:
 - A single dose of the test substance (0.1 mL for liquids, 0.1 g for solids) is instilled into the conjunctival sac of one eye of a healthy young adult albino rabbit. The other eye serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
 - Observations are made for corneal opacity, iritis, conjunctival redness, and chemosis (swelling).
 - The severity of the eye lesions is scored, and the substance is classified based on the persistence and severity of the observed effects.

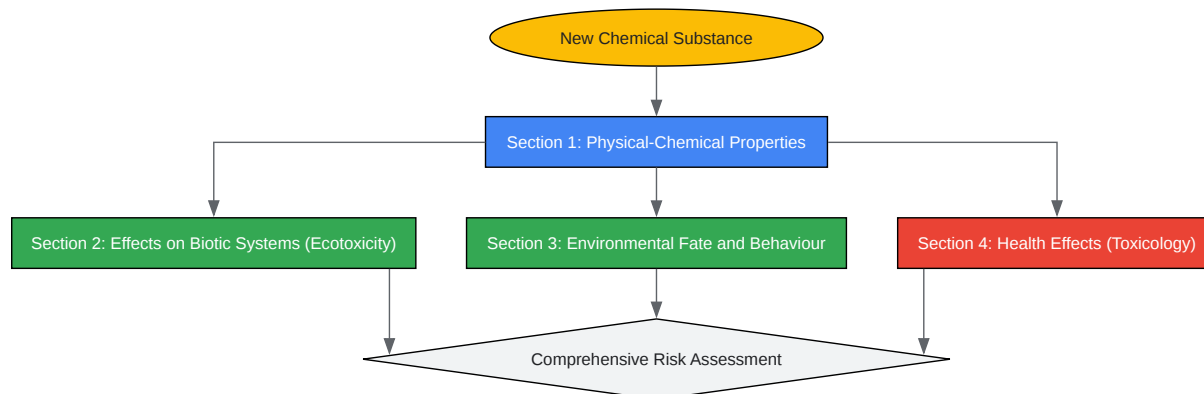
Workflows and Logical Relationships

The following diagrams illustrate standardized workflows for chemical safety assessment.



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Caption: A workflow for chemical safety based on the RAMP principle.



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